

Pigment Yellow 155: A Technical Guide to Solubility and Solvent Resistance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pigment Yellow 155*

Cat. No.: *B3429796*

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Abstract

Pigment Yellow 155 (C.I. No. 200310) is a high-performance disazo condensation pigment prized for its brilliant greenish-yellow shade, excellent lightfastness, and thermal stability.[1][2][3] Its utility in a wide range of applications, including plastics, coatings, and printing inks, is critically dependent on its solubility and resistance to various chemical agents.[1][2][4][5] This technical guide provides a comprehensive overview of the solubility and solvent resistance profile of **Pigment Yellow 155**, presenting available data in a structured format, detailing relevant experimental protocols, and illustrating key methodologies. While precise quantitative solubility data is not widely published, this document consolidates qualitative assessments of its solvent and chemical fastness to provide a robust framework for its application in research and development.

Chemical and Physical Properties

Property	Value	Reference
Chemical Class	Disazo Condensation	[2][3]
C.I. Name	Pigment Yellow 155	[2][3]
C.I. Number	200310	[2][3]
CAS Number	68516-73-4	[2][3]
Molecular Formula	C ₃₄ H ₃₂ N ₆ O ₁₂	[2][3][6]
Molecular Weight	716.65 g/mol	[2][3]
Appearance	Yellow Powder	[2][5][7]
Density	1.2 - 1.5 g/cm ³	[2][8][9]
Specific Surface Area	~50 m ² /g	[1][4][8][10]
Oil Absorption	35-80 g/100g	[7][8][9]

Solubility Profile

Quantitative solubility data for **Pigment Yellow 155** in various organic solvents is not readily available in public literature. The pigment is generally characterized by its low solubility and excellent bleed resistance, which is a desirable trait for many of its applications.[1] The solubility behavior is typically described qualitatively through solvent fastness or bleeding tests.

Qualitative Assessment of Solvent Resistance

The resistance of **Pigment Yellow 155** to various organic solvents is typically evaluated on a scale of 1 to 5, where 5 signifies excellent resistance (no bleeding or discoloration) and 1 indicates poor resistance.

Solvent/Reagent	Resistance (Scale 1-5)	Reference
Water	5	[2][3]
Ethanol	5	[8]
Ethyl Acetate	5	[8]
Methyl Ethyl Ketone (MEK)	5	[8]
Benzene	4-5	
Ester	5	
Oil	5	

Chemical Resistance

Pigment Yellow 155 exhibits good to excellent resistance to both acids and alkalis, making it suitable for applications where chemical exposure is a concern.

Chemical Agent	Resistance (Scale 1-5)	Reference
Acid Resistance	5	[2][3][7][8]
Alkali Resistance	5	[2][3][7][8]
Soap Resistance	5	
Migration Resistance	5	

Experimental Protocols

The following sections detail standardized methodologies for assessing the solubility and chemical resistance of pigments like **Pigment Yellow 155**.

Determination of Solvent Bleeding (Qualitative)

This protocol is based on the principles outlined in ASTM D279, which covers the determination of bleeding characteristics of dry pigments by direct solvent extraction.

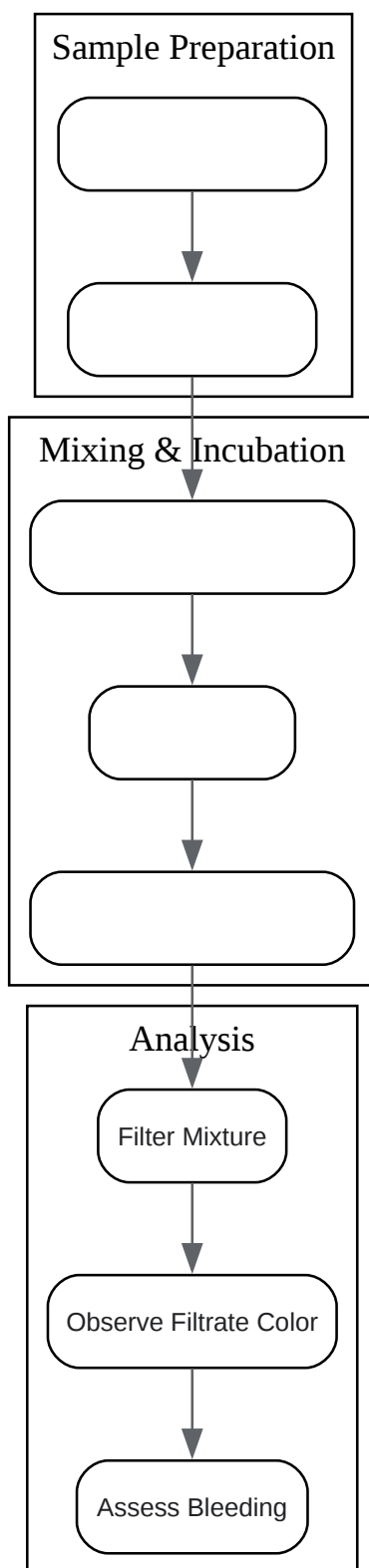
Objective: To qualitatively assess the tendency of the pigment to bleed or dissolve in a specific solvent.

Materials:

- **Pigment Yellow 155** sample
- Test solvent (e.g., Toluene, Ethanol, Ethyl Acetate)
- Test tubes with stoppers
- Filter paper (e.g., Whatman No. 1 or equivalent)
- Funnel
- Beaker

Procedure:

- Weigh 0.5 g of **Pigment Yellow 155** and place it into a clean, dry test tube.
- Add 10 mL of the test solvent to the test tube.
- Stopper the test tube and shake it vigorously for 1 minute.
- Allow the test tube to stand for 30 minutes at room temperature.
- Shake the test tube again for 1 minute.
- Filter the mixture through the filter paper into a clean beaker.
- Observe the filtrate for any coloration against a white background.
- The degree of bleeding is assessed visually. A colorless filtrate indicates excellent resistance, while a deeply colored filtrate suggests poor resistance.



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Fig. 1: Workflow for Qualitative Solvent Bleeding Test.

Determination of Chemical Resistance

This protocol provides a general framework for assessing the resistance of a pigment to acidic and alkaline solutions.

Objective: To evaluate the color stability of the pigment upon exposure to acidic and alkaline environments.

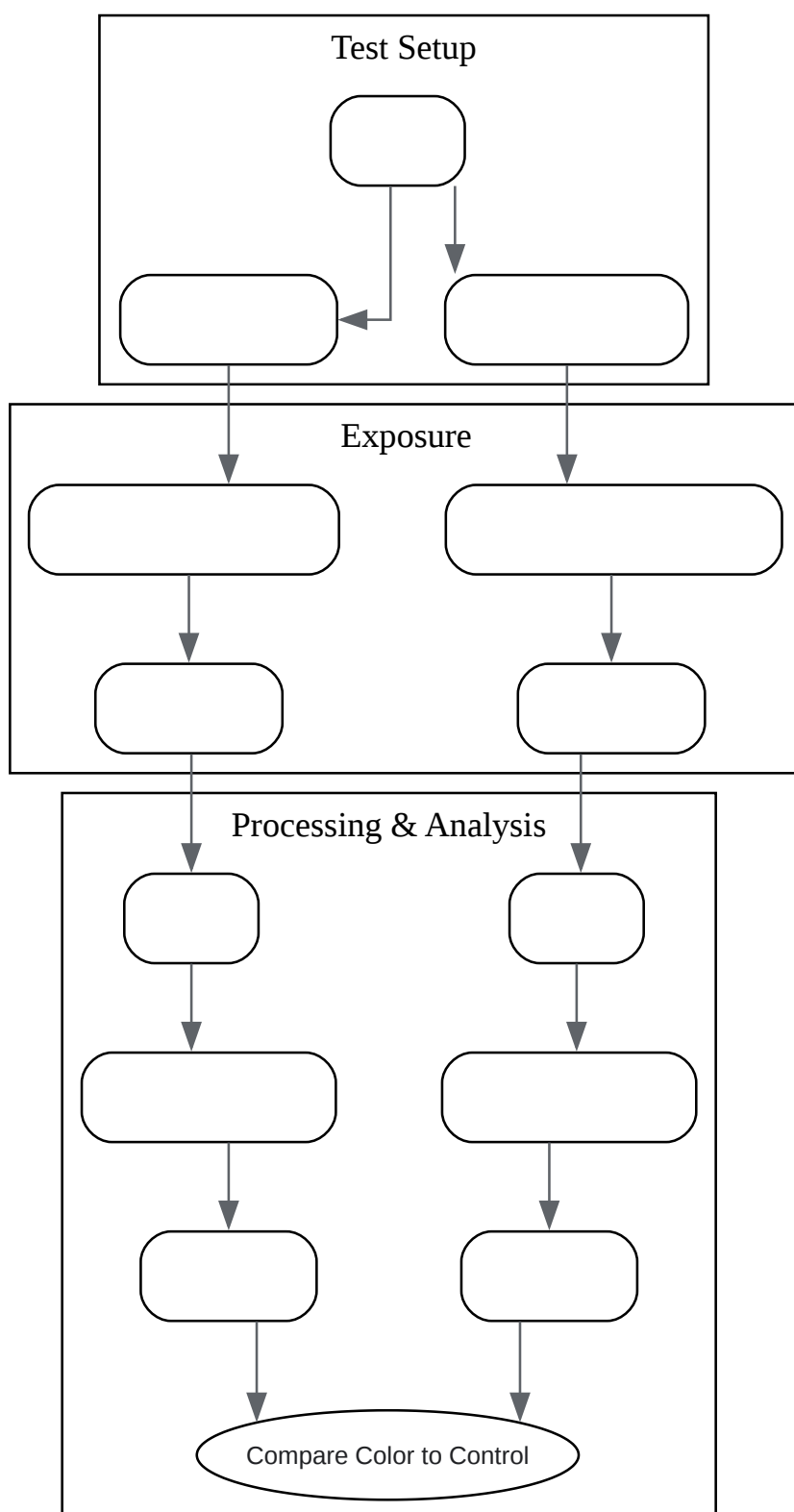
Materials:

- **Pigment Yellow 155** sample
- 5% Hydrochloric Acid (HCl) solution
- 5% Sodium Hydroxide (NaOH) solution
- Distilled water
- Beakers
- Stirring rods
- Filter paper
- Drying oven

Procedure:

- Prepare two beakers, one with 50 mL of 5% HCl and the other with 50 mL of 5% NaOH.
- Disperse 1 g of **Pigment Yellow 155** into each beaker with stirring.
- Continue stirring the dispersions for 1 hour at room temperature.
- Filter the contents of each beaker separately.
- Wash the collected pigment on the filter paper with distilled water until the filtrate is neutral (pH 7).

- Dry the washed pigment samples in an oven at 60°C.
- Compare the color of the treated pigment samples with an untreated control sample. Any significant change in hue, chroma, or lightness indicates a lack of resistance.



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Fig. 2: Workflow for Chemical Resistance Testing.

Summary and Conclusion

Pigment Yellow 155 is a robust organic pigment with excellent resistance to a wide array of solvents and chemicals. While quantitative solubility data remains elusive in the public domain, the qualitative assessments consistently demonstrate its high performance in terms of non-bleeding and color stability. The provided experimental protocols offer standardized approaches for evaluating these critical properties, enabling researchers and formulation scientists to effectively assess the suitability of **Pigment Yellow 155** for their specific applications. Its strong resistance profile confirms its utility in demanding environments where chemical inertness and color durability are paramount.

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